

Technical Guide: 3-(3-Chlorophenyl)-2'-methoxypropiofenone and Related Dihydrochalcones[1]

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)-2'-methoxypropiofenone

CAS No.: 898762-20-4

Cat. No.: B3023790

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Executive Summary & Chemical Identity

3-(3-Chlorophenyl)-2'-methoxypropiofenone (CAS: 898762-20-4) is a functionalized dihydrochalcone derivative.[1][2] Structurally, it consists of a propiofenone core substituted with a methoxy group at the ortho position of the benzoyl ring and a chlorine atom at the meta position of the distal phenyl ring.[1]

This compound serves as a critical scaffold intermediate in medicinal chemistry, particularly for the synthesis of Class IC antiarrhythmic agents (analogs of Propafenone) and novel sodium channel blockers.[1] Its 2'-methoxy group acts as a "masked" phenol, offering a stable precursor that can be selectively deprotected to generate the ether-linked pharmacophores found in many cardiovascular drugs.[1]

Chemical Profile

Property	Data
IUPAC Name	3-(3-chlorophenyl)-1-(2-methoxyphenyl)propan-1-one
Common Class	Dihydrochalcone; Substituted Propiophenone
Molecular Formula	C ₁₆ H ₁₅ ClO ₂
Molecular Weight	274.74 g/mol
CAS Number	898762-20-4
Key Functional Groups	Aryl Ketone, Aryl Chloride, Aryl Ether

Structural Activity Relationship (SAR) & Related Compounds

The pharmacological utility of **3-(3-Chlorophenyl)-2'-methoxypropiophenone** is best understood through its structural relationship to established drugs.

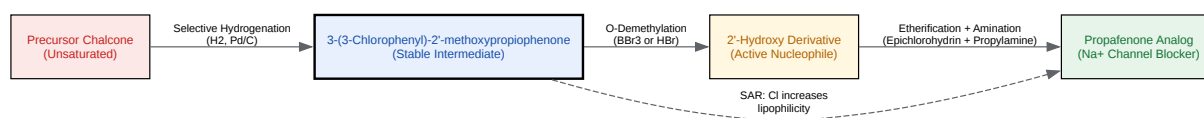
The Propafenone Connection

The most direct "related compound" is Propafenone (Rythmol), a Class IC antiarrhythmic.[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Propafenone Structure: 1-[2-[2-hydroxy-3-(propylamino)propoxy]phenyl]-3-phenylpropan-1-one.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Target Compound Relation: The target is a 3-chloro analog of the propafenone lipophilic core.[\[1\]](#)
 - Core Homology: Both share the 1,3-diphenylpropan-1-one skeleton.[\[1\]](#)
 - Differentiation: The target possesses a 3-chlorophenyl group (increasing lipophilicity and metabolic stability of the distal ring) and a 2'-methoxy group (precursor to the 2'-propoxy ether chain).[\[1\]](#)

SAR Visualization (DOT Diagram)

The following diagram illustrates the structural evolution from the target intermediate to bioactive analogs.[1]



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Figure 1: Synthetic evolution from precursor chalcone to bioactive propafenone analogs.[1]

Synthesis & Manufacturing Protocols

The synthesis of **3-(3-Chlorophenyl)-2'-methoxypropiofenone** follows a robust two-step sequence: Claisen-Schmidt Condensation followed by Catalytic Hydrogenation.[1]

Step 1: Claisen-Schmidt Condensation

Objective: Form the unsaturated chalcone intermediate.[1] Reaction: 2'-Methoxyacetophenone + 3-Chlorobenzaldehyde → Chalcone[1]

Protocol:

- Reagents: Dissolve 2'-methoxyacetophenone (1.0 eq) and 3-chlorobenzaldehyde (1.0 eq) in Ethanol (10 volumes).
- Catalyst: Add aqueous NaOH (40% w/v, 1.5 eq) dropwise at 0°C.
- Reaction: Stir at room temperature for 12–24 hours. A heavy precipitate (the chalcone) typically forms.[1]
- Workup: Pour the mixture into ice-water/HCl. Filter the solid precipitate.[1]
- Purification: Recrystallize from Ethanol/Water.

- Self-Validation: ^1H NMR must show trans-alkene doublets ($J \approx 15\text{--}16\text{ Hz}$) in the 7.4–7.8 ppm region.^[1]

Step 2: Selective Hydrogenation

Objective: Reduce the alkene to an alkane without reducing the ketone or removing the chlorine atom.^[1] Reaction: Chalcone + $\text{H}_2 \rightarrow$ Dihydrochalcone (Target)^[1]

Protocol:

- Solvent: Dissolve the chalcone in Ethyl Acetate or Methanol.
- Catalyst: Use 5% Pd/C (10 wt% loading). Note: Avoid $\text{Pd}(\text{OH})_2$ or high pressures to prevent dechlorination.^[1]
- Conditions: Hydrogenate at 1 atm (balloon pressure) or using a flow reactor (H-Cube) at 25°C.
- Monitoring: Monitor via TLC or HPLC. The reaction is complete when the UV-active alkene spot disappears.^[1]
- Workup: Filter through Celite to remove catalyst.^[1] Concentrate the filtrate.
 - Self-Validation: ^1H NMR will show the disappearance of alkene doublets and the appearance of two triplets (or multiplets) for the $-\text{CH}_2\text{--CH}_2-$ linkage at approximately δ 3.0–3.3 ppm.^[1]

Analytical Characterization & Quality Control

To ensure the integrity of the compound for research use, the following parameters must be verified.

Test	Acceptance Criteria	Methodological Note
HPLC Purity	> 98.0%	Reverse-phase C18, Water/Acetonitrile gradient.[1]
¹ H NMR	Confirms structure	Look for 3H singlet (OMe) at ~3.9 ppm and ethylene bridge. [1]
Mass Spec	[M+H] ⁺ = 275.08	Chlorine isotope pattern (3:1 ratio for ³⁵ Cl/ ³⁷ Cl) must be visible.[1]
Appearance	White/Off-white solid	Yellowing indicates residual chalcone (unsaturation).[1]

Pharmacological Applications of Related Compounds

While **3-(3-Chlorophenyl)-2'-methoxypropiofenone** is primarily a building block, its "related compounds" are significant in cardiology and oncology.[1]

Sodium Channel Blockade (Class IC)

Compounds with the 3-phenylpropiofenone pharmacophore (like Propafenone) bind to the inner pore of voltage-gated sodium channels (Nav1.5).[1]

- Mechanism: They stabilize the channel in the inactivated state, slowing Phase 0 depolarization.[1]
- Role of the Target: The 3-chlorophenyl substitution is investigated to alter the "off-rate" (kinetics of unbinding) from the channel, potentially creating drugs with different refractory period profiles than propafenone.[1]

Oncology (ABC Transporter Inhibition)

Propafenone analogs have been studied as inhibitors of P-glycoprotein (P-gp), an efflux pump responsible for multidrug resistance in cancer.[1][6]

- Relevance: Dihydrochalcones derived from this target exhibit increased lipophilicity (due to the Cl atom), which often correlates with higher affinity for the P-gp binding site, potentially reversing resistance to chemotherapeutics like doxorubicin [1].[1]

References

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